

# S-Ethyl-CoA molecular weight and formula

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: S-Ethyl-CoA

Cat. No.: B1205947

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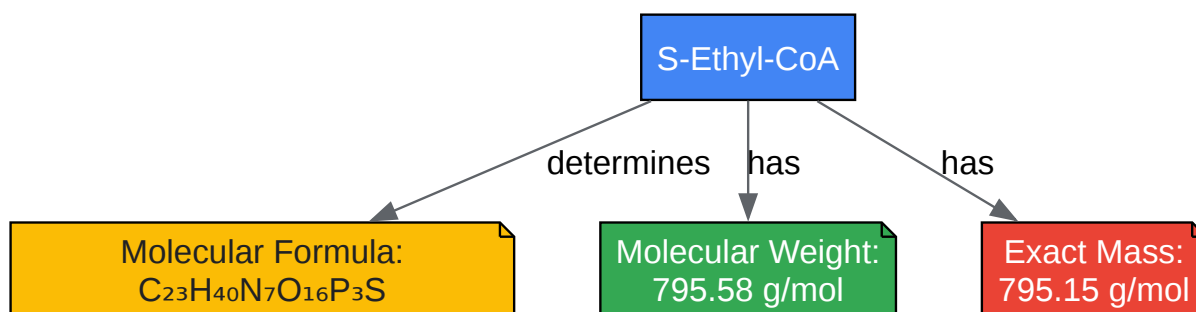
## Chemical Properties of S-Ethyl-CoA

**S-Ethyl-CoA** is a derivative of Coenzyme A, a key molecule in cellular metabolism. The following table summarizes its core chemical data.

Property	Value	Reference
Molecular Formula	C <sub>23</sub> H <sub>40</sub> N <sub>7</sub> O <sub>16</sub> P <sub>3</sub> S (free acid)	[1][2][3]
Molecular Weight	795.58 g/mol (free acid)	[1][2][3]
Exact Mass	795.15 g/mol (free acid)	[1][3]

**S-Ethyl-CoA**'s structure incorporates a pantothenate unit, adenosine diphosphate, and an ethyl thioester group. This composition is critical for its function as an acyl group carrier in biochemical reactions.

Below is a diagram illustrating the relationship between **S-Ethyl-CoA** and its fundamental molecular properties.



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### Molecular Properties of S-Ethyl-CoA

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## References

- 1. S-Ethyl-CoA, Analogs and Derivatives of Coenzyme A (CoA) - Jena Bioscience [jenabioscience.com]
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- 3. jenabioscience.com [jenabioscience.com]
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Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)